

# 5-Hydroxymethyltubercidin synthesis from 5-mercuritubercidin

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## Compound Focus: 5-Hydroxymethyltubercidin

CAS No.: 49558-38-5

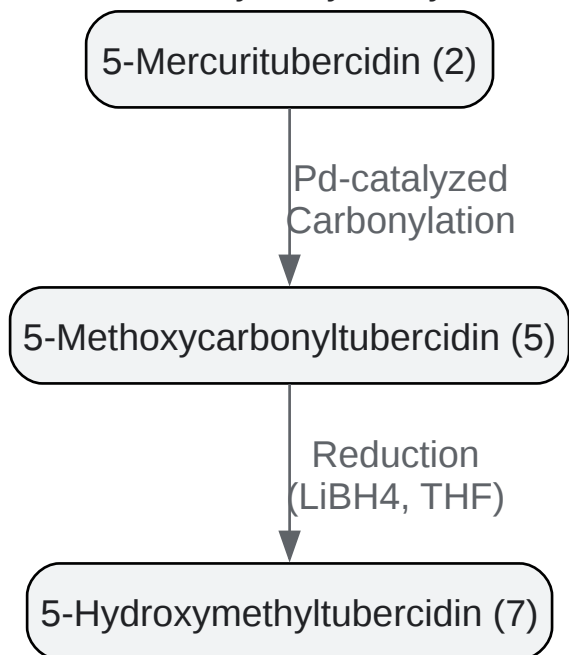
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## Synthesis from 5-Mercuritubercidin

The synthesis of **5-Hydroxymethyltubercidin** (7) from 5-mercuritubercidin (2) is described in a government technical report [1]. The process involves two key steps, as shown in the diagram below.

## Synthesis of 5-Hydroxymethyltubercidin



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*Synthetic route for 5-Hydroxymethyltubercidin [1]*

- **Step 1: Palladium-Catalyzed Carbonylation** 5-Mercuritubercidin undergoes carbonylation in methanol using a palladium catalyst (Li<sub>2</sub>PdCl<sub>4</sub>) to yield 5-methoxycarbonyltubercidin (5) [1].
- **Step 2: Reduction** The ester group of compound 5 is reduced using lithium borohydride (LiBH<sub>4</sub>) in tetrahydrofuran (THF) to produce the final product, 5-hydroxymethyltubercidin (7) [1].

## Biological Activity and Quantitative Data

**5-Hydroxymethyltubercidin** exhibits **potent, broad-spectrum antiviral activity** against flaviviruses and coronaviruses, inhibiting viral RNA replication by targeting RNA-dependent RNA polymerase (RdRp) [2].

The table below summarizes its half-maximal effective concentration (EC<sub>50</sub>) against various viruses compared to reference drugs [2].

Virus	Cell Line	HUP1108 (HMTU) EC <sub>50</sub> (μM)	Ribavirin EC <sub>50</sub> (μM)	Favipiravir EC <sub>50</sub> (μM)
DENV2	BHK-21	0.24	19	4.4
ZIKV	BHK-21	1.3	31	40
YFV	BHK-21	0.27	34	57
SARS-CoV-2	Not Specified	<1.0 (Potent Activity)	Not Comparable	Not Comparable

A significant advantage of HMTU is its **low cytotoxicity** (CC<sub>50</sub> > 20 μM in BHK-21 cells), providing a much better safety profile than the parent compound tubercidin (CC<sub>50</sub> = 0.34 μM) [2].

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## References

1. DTIC ADA126663: Synthesis of C- 5 Substituted... : Internet Archive [archive.org]
2. - 5 exhibits potent antiviral activity against... Hydroxymethyltubercidin [pmc.ncbi.nlm.nih.gov]

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